

3'-Bromo-5'-chloro-2'-hydroxyacetophenone: A Technical Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3'-Bromo-5'-chloro-2'-hydroxyacetophenone

Cat. No.: B1273138

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

3'-Bromo-5'-chloro-2'-hydroxyacetophenone is a halogenated aromatic ketone that serves as a key intermediate in the synthesis of various heterocyclic compounds, including chalcones and chroman-4-ones, which are investigated for their potential therapeutic properties. This document provides a technical overview of its chemical properties, synthesis, and applications. It is important to note that as of the date of this publication, detailed crystallographic data for **3'-Bromo-5'-chloro-2'-hydroxyacetophenone** is not publicly available in major crystallographic databases.

Chemical Properties

3'-Bromo-5'-chloro-2'-hydroxyacetophenone is a solid at room temperature, appearing as a light orange to yellow or green powder or crystal.^[1] Its chemical and physical properties are summarized in the table below.

Property	Value	Source
CAS Number	59443-15-1	[1][2][3][4][5][6][7]
Molecular Formula	C8H6BrClO2	[1][2][4][5][8]
Molecular Weight	249.49 g/mol	[1][2][4][5][7][8]
Melting Point	100-103 °C (lit.)	[1][7]
Synonyms	1-(3-Bromo-5-chloro-2-hydroxyphenyl)ethanone, 5-Chloro-3-bromo-2-hydroxyacetophenone, 2-Acetyl-6-bromo-4-chlorophenol	[1][8]
InChI Key	FFAVKFQPEOGJOA-UHFFFAOYSA-N	[7]
SMILES String	CC(=O)c1cc(Cl)cc(Br)c1O	[7]

Synthesis

The primary method for the synthesis of **3'-Bromo-5'-chloro-2'-hydroxyacetophenone** is through the bromination of 5-chloro-2-hydroxyacetophenone.[5]

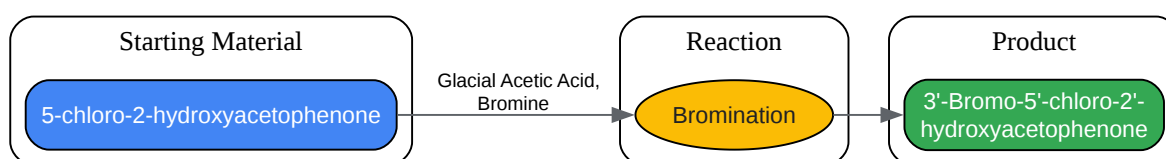
Experimental Protocol: Bromination of 5-chloro-2-hydroxyacetophenone

This protocol is based on analogous bromination reactions of acetophenones.

- Materials:
 - 5-chloro-2-hydroxyacetophenone
 - Glacial acetic acid
 - Bromine
- Procedure:

- Dissolve 5-chloro-2-hydroxyacetophenone in glacial acetic acid.
- Slowly add a solution of bromine in glacial acetic acid to the stirred mixture.
- Continue stirring until the reaction is complete, which may be indicated by a color change or precipitation of the product.
- Isolate the solid product by filtration.
- Wash the product with water to remove any remaining acid and salts.
- Recrystallize the crude product from a suitable solvent, such as ethanol, to obtain purified **3'-Bromo-5'-chloro-2'-hydroxyacetophenone**.

The following diagram illustrates the general workflow for the synthesis of **3'-Bromo-5'-chloro-2'-hydroxyacetophenone**.



[Click to download full resolution via product page](#)

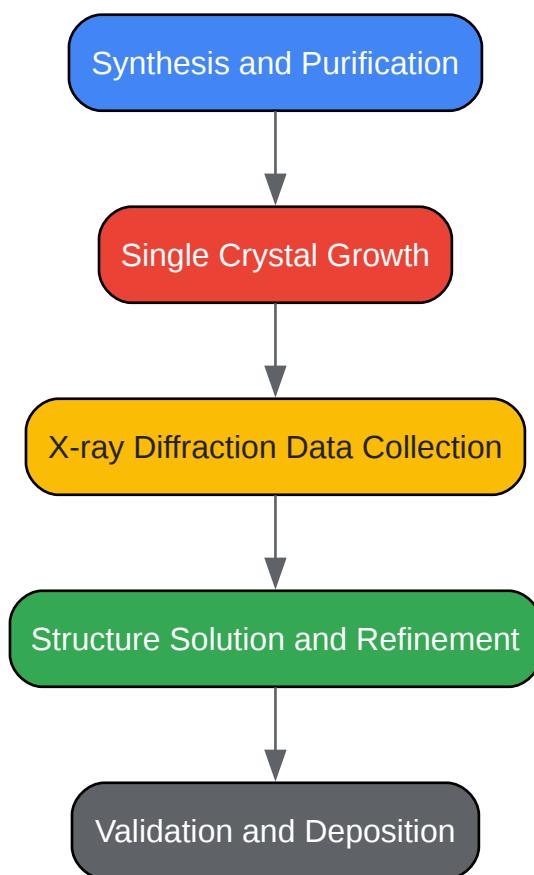
Caption: Synthesis workflow for **3'-Bromo-5'-chloro-2'-hydroxyacetophenone**.

Crystal Structure

A comprehensive search of the Cambridge Structural Database (CSD) and the Crystallography Open Database (COD) did not yield a crystal structure for **3'-Bromo-5'-chloro-2'-hydroxyacetophenone**. While crystallographic data for related compounds, such as 5'-Bromo-2'-hydroxyacetophenone, is available, the specific arrangement of atoms, unit cell parameters, and intermolecular interactions for the title compound have not been publicly reported.[9]

The logical workflow for determining a crystal structure is presented below. This process would be necessary to elucidate the precise three-dimensional arrangement of the molecule in the

solid state.



[Click to download full resolution via product page](#)

Caption: General workflow for crystal structure determination.

Applications in Research and Development

3'-Bromo-5'-chloro-2'-hydroxyacetophenone is a valuable precursor in organic synthesis, particularly for compounds with potential biological activity. It is utilized in the synthesis of chalcones and related dienones, which have been investigated for their antiproliferative activity. [7] Furthermore, it is a starting material for the preparation of 8-bromo-6-chloro-2-substituted 4-chromanones, which are also of interest in medicinal chemistry.[1][7]

Safety Information

3'-Bromo-5'-chloro-2'-hydroxyacetophenone is classified as an irritant. The following hazard and precautionary statements are associated with this compound:

- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).
- Precautionary Statements: P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P264 (Wash hands thoroughly after handling), P271 (Use only outdoors or in a well-ventilated area), P280 (Wear protective gloves/protective clothing/eye protection/face protection), P302+P352 (IF ON SKIN: Wash with plenty of water), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).

Appropriate personal protective equipment (PPE), including gloves, eye protection, and a dust mask, should be used when handling this chemical.

Conclusion

3'-Bromo-5'-chloro-2'-hydroxyacetophenone is a readily synthesized aromatic compound with significant applications as a building block in the development of potentially bioactive molecules. While its chemical properties and synthesis are well-documented, a detailed understanding of its solid-state structure through single-crystal X-ray diffraction is currently lacking. The elucidation of its crystal structure would provide valuable insights into its intermolecular interactions and packing motifs, which could further inform its use in materials science and drug design.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. 3'-BROMO-5'-CHLORO-2'-HYDROXYACETOPHENONE | 59443-15-1 [chemicalbook.com]
2. Pharma Impurity Supplier & Custom Synthesis in India | CRO Splendid Lab Pvt. Ltd. [splendidlab.in]
3. calpaclab.com [calpaclab.com]

- 4. 3'-Bromo-5'-chloro-2'-hydroxyacetophenone 97.0+%, TCI America™ | Fisher Scientific [fishersci.ca]
- 5. 3'-BROMO-5'-CHLORO-2'-HYDROXYACETOPHENONE synthesis - chemicalbook [chemicalbook.com]
- 6. 59443-15-1 Cas No. | 3'-Bromo-5'-chloro-2'-hydroxyacetophenone | Apollo [store.apolloscientific.co.uk]
- 7. 3'-ブロモ-5'-クロロ-2'-ヒドロキシアセトフェノン 97% | Sigma-Aldrich [sigmaaldrich.com]
- 8. labsolu.ca [labsolu.ca]
- 9. 5'-Bromo-2'-hydroxyacetophenone | C₈H₇BrO₂ | CID 95991 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [3'-Bromo-5'-chloro-2'-hydroxyacetophenone: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1273138#crystal-structure-of-3-bromo-5-chloro-2-hydroxyacetophenone]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

